

# Compound Characteristics & Solubility Data

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## Compound Focus: Awd 12-281

CAS No.: 257892-33-4

Cat. No.: S519878

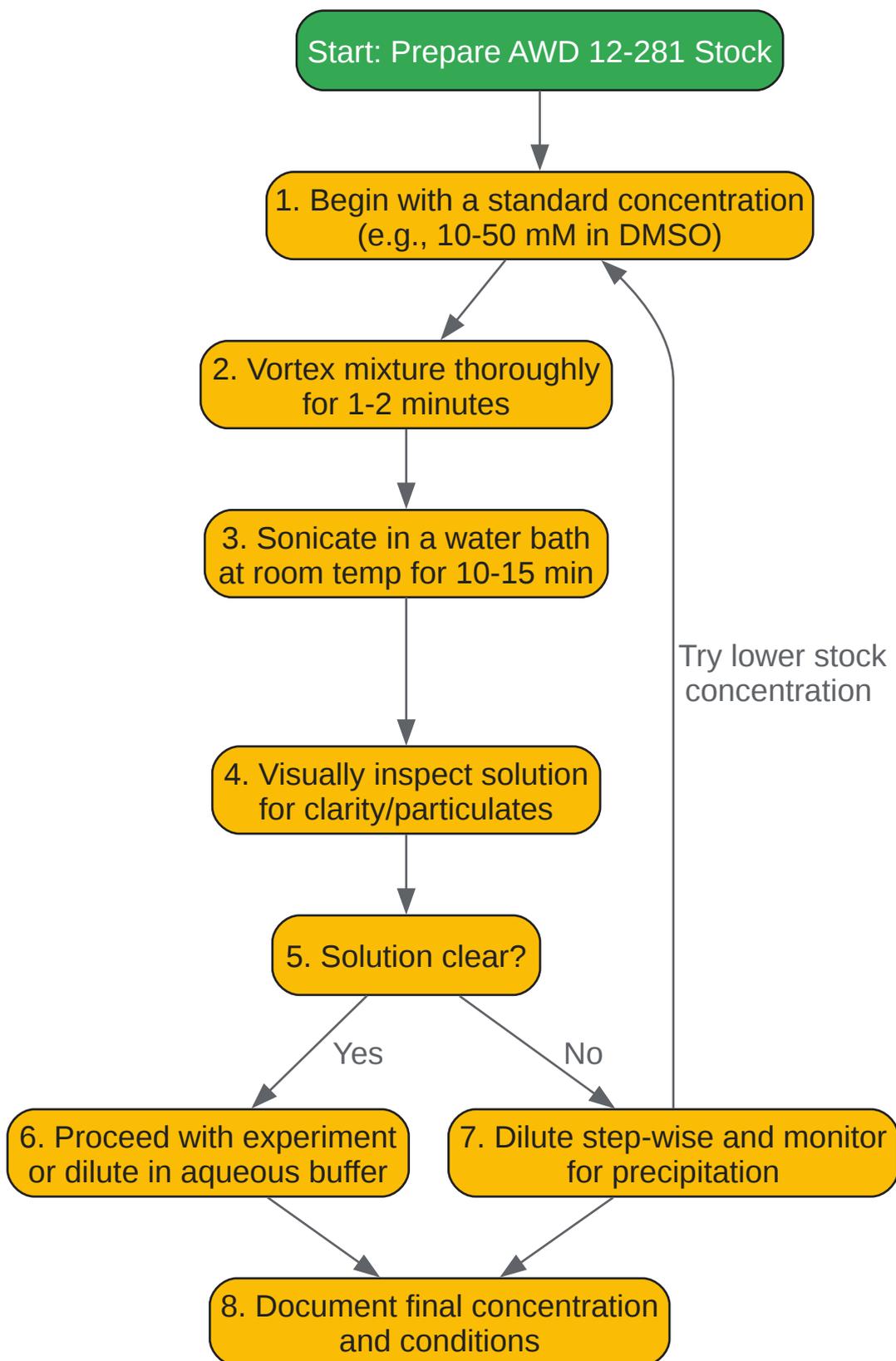
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The following table consolidates key information about **AWD 12-281** from the search results:

Property	Details
IUPAC Name	2-[4-[(4,5-Dichloro-2-pyridinyl)carbamoyl]-2-fluorophenyl]-4,5-dihydro-7-(4-morpholinyl)-4-oxopyrrolo[2,1-f][1,2,4]triazine-6-carboxylic acid ethyl ester [1]
CAS Number	257892-33-4 [2]
Molecular Formula	C <sub>27</sub> H <sub>22</sub> Cl <sub>2</sub> FN <sub>5</sub> O <sub>5</sub> [2]
Molecular Weight	458.27 g/mol [2]
Biological Role	Orally active, highly selective Phosphodiesterase 4 (PDE4) inhibitor (IC <sub>50</sub> = 9.7 nM) [2].
Research Applications	Used in the study of allergic dermatitis, asthma, chronic obstructive pulmonary disease (COPD), and allergic rhinitis [2].
Solubility Data	<b>No specific quantitative solubility data in DMSO or other solvents was found in the search results.</b> One source notes that some PDE4 inhibitors developed for inhalation, like AWD 12-281, have faced challenges due to poor solubility [1].

## Suggested Experimental Workflow for Solubility

Due to the lack of specific data, you will likely need to determine the optimal solubility conditions empirically. The diagram below outlines a general workflow for this process.



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## Frequently Asked Questions (FAQs)

**Q1: What is the typical stock concentration researchers aim for when dissolving AWD 12-281 in DMSO?** While a specific concentration for **AWD 12-281** is not published, a common practice for in vitro research is to prepare a high-concentration stock solution (e.g., **10-50 mM**) in 100% DMSO. You should start with a lower concentration (e.g., 10 mM) and only increase if necessary, as higher concentrations can be more challenging to dissolve and keep in solution.

**Q2: Are there any stability concerns for AWD 12-281 solutions?** As a general rule for most chemical compounds:

- **DMSO Stock Solutions:** Aliquot and store at **-20°C or below**. Avoid repeated freeze-thaw cycles to maintain stability.
- **Aqueous Dilutions:** These are typically prepared fresh for each experiment. If you observe precipitation upon dilution, consider adjusting the dilution protocol or the solvent composition.

**Q3: The compound does not fully dissolve in DMSO. What are my options?** If the standard protocol fails, you can try:

- **Gentle Warming:** Briefly warm the vial in your hand or at room temperature. Avoid high heat.
- **Alternative Solvents:** If DMSO alone is insufficient, you might try a **co-solvent system**. A small percentage of a co-solvent like ethanol or polyethylene glycol (PEG) can sometimes aid dissolution. Ensure the co-solvent is compatible with your biological assay.
- **Sonication:** Extend the sonication time, ensuring the water bath is at room temperature.

**Q4: Where can I find more technical data on AWD 12-281?** For the most detailed and product-specific information, it is best to **contact the manufacturer or supplier** directly. Commercial suppliers like MedChemExpress (cited in one of the search results) often provide more comprehensive data sheets upon request [2].

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## References

1. Inhaled Phosphodiesterase 4 (PDE4) Inhibitors for ... [pmc.ncbi.nlm.nih.gov]

2. AWD 12-281 (GW 842470) | PDE4 Inhibitor [medchemexpress.com]

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